

Comparative Guide: NMR Spectral Profiling of 2-(1H-Indole-5-carboxamido)acetic Acid

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Compound of Interest

Compound Name: 2-(1h-Indole-5-carboxamido)acetic acid

Cat. No.: B8709873

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Executive Summary

In medicinal chemistry, **2-(1H-Indole-5-carboxamido)acetic acid** serves as a critical scaffold, often functioning as a linker in fragment-based drug discovery or as a precursor for peptidomimetics targeting G-protein coupled receptors (GPCRs).

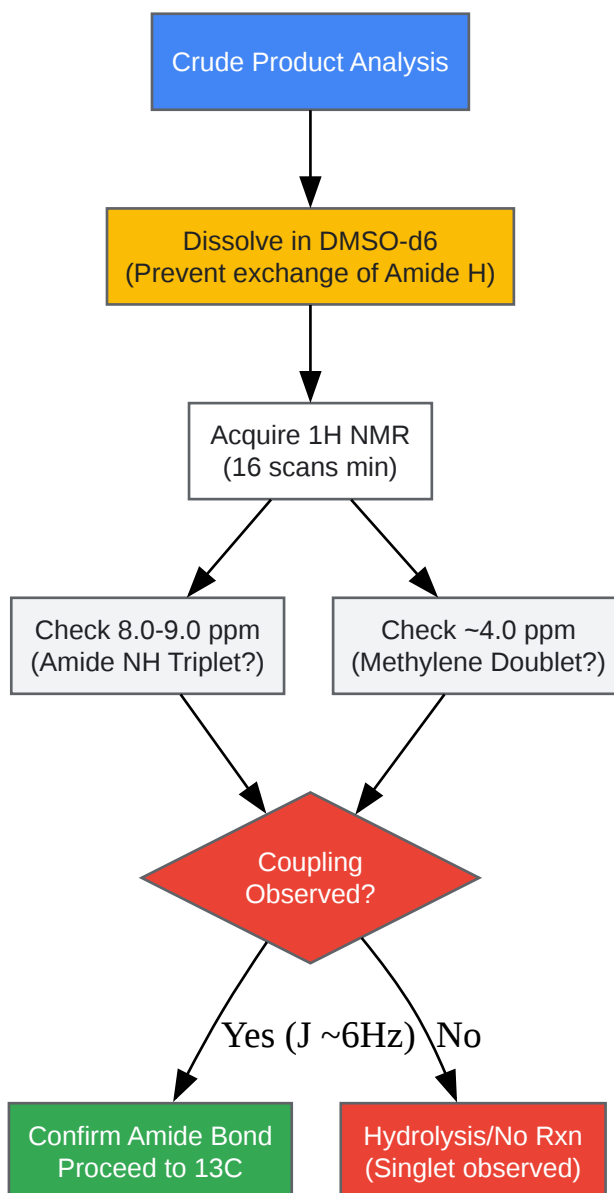
This guide provides a rigorous comparative analysis of the ^1H and ^{13}C NMR spectral signatures of this compound. Unlike standard spectral lists, this document compares the product against its synthetic precursors—Indole-5-carboxylic acid and Glycine—to establish definitive proof of structure. We focus on the diagnostic shifts associated with amide bond formation and the electronic perturbation of the indole ring.

Structural Logic and Assignment Strategy

To accurately assign the spectrum, one must understand the electronic environment. The molecule consists of an electron-rich indole ring coupled to an electron-withdrawing glycine moiety via an amide linkage.

The Assignment Workflow

The following decision tree illustrates the logic used to validate the structure against impurities or starting materials.



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Figure 1: Logical workflow for confirming amide bond formation via 1H NMR splitting patterns.

Experimental Protocol

Reliable NMR data requires meticulous sample preparation, particularly for indole derivatives which can be prone to oxidation or aggregation.

Materials and Methods

- Solvent: DMSO-d6 (99.9% D) + 0.03% TMS.
 - Rationale: CDCl3 is unsuitable due to the poor solubility of the carboxylic acid tail and the indole core. DMSO-d6 also slows proton exchange, allowing the observation of the amide NH and indole NH protons.
- Concentration: 10-15 mg in 0.6 mL solvent.
- Temperature: 298 K (25°C).
- Instrument: 400 MHz or higher (500 MHz preferred for resolving aromatic overlap).

Step-by-Step Preparation

- Weighing: Weigh 12 mg of the dry solid into a clean vial.
- Solvation: Add 0.6 mL DMSO-d6. Sonicate for 30 seconds. Note: If the solution is cloudy, filter through a glass wool plug directly into the NMR tube. Suspended solids cause line broadening.
- Shimming: Perform gradient shimming. Ensure the TMS peak width at half-height is <0.8 Hz.

Comparative ¹H NMR Analysis

The definitive proof of synthesis lies in the "Shift and Split" phenomenon comparing the starting material (Indole-5-carboxylic acid) to the product.

Key Diagnostic Regions

A. The Amide Linkage (The "Smoking Gun")

In the starting material (Indole-5-carboxylic acid), you have a carboxylic acid proton (usually invisible or >12 ppm broad). In the product, this is replaced by an Amide NH.

- Observation: A triplet signal appears around 8.6 - 8.8 ppm.
- Coupling: It appears as a triplet (

Hz) because it couples to the adjacent Glycine

.

- Validation: If you add

, this peak disappears (H-D exchange), and the Glycine

collapses from a doublet to a singlet.

B. The Glycine Methylene

- Free Glycine:

appears as a singlet ~3.5 ppm (in

).
- Product: The

shifts downfield to ~3.95 ppm and splits into a doublet (

Hz) due to the Amide NH.

Comparative Data Table (DMSO-d6)

Position / Assignment	Chemical Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Comparison vs. Precursor
Indole NH (H1)	11.30	Broad s	1H	-	Similar to Indole-5-COOH
Amide NH	8.72	t	1H	5.9	New Signal (Absent in precursor)
Indole H4	8.21	d	1H	1.5	Deshielded (ortho to carbonyl)
Indole H6	7.75	dd	1H	8.5, 1.5	-
Indole H7	7.45	d	1H	8.5	-
Indole H2	7.38	t/m	1H	2.8	-
Indole H3	6.55	m	1H	-	Characteristic Indole signal
Glycine	3.96	d	2H	5.9	Shifted +0.4 ppm vs free Glycine
Carboxylic OH	~12.5	Broad	1H	-	Often invisible due to exchange

13C NMR Spectral Analysis

The 13C spectrum provides the carbon skeleton verification. The critical comparison here is distinguishing the two carbonyl peaks: the amide carbonyl and the carboxylic acid carbonyl.

Carbonyl Differentiation

- Amide C=O: Typically appears upfield relative to the acid, around 167-168 ppm.

- Carboxylic Acid C=O: Typically appears further downfield, around 171-172 ppm.

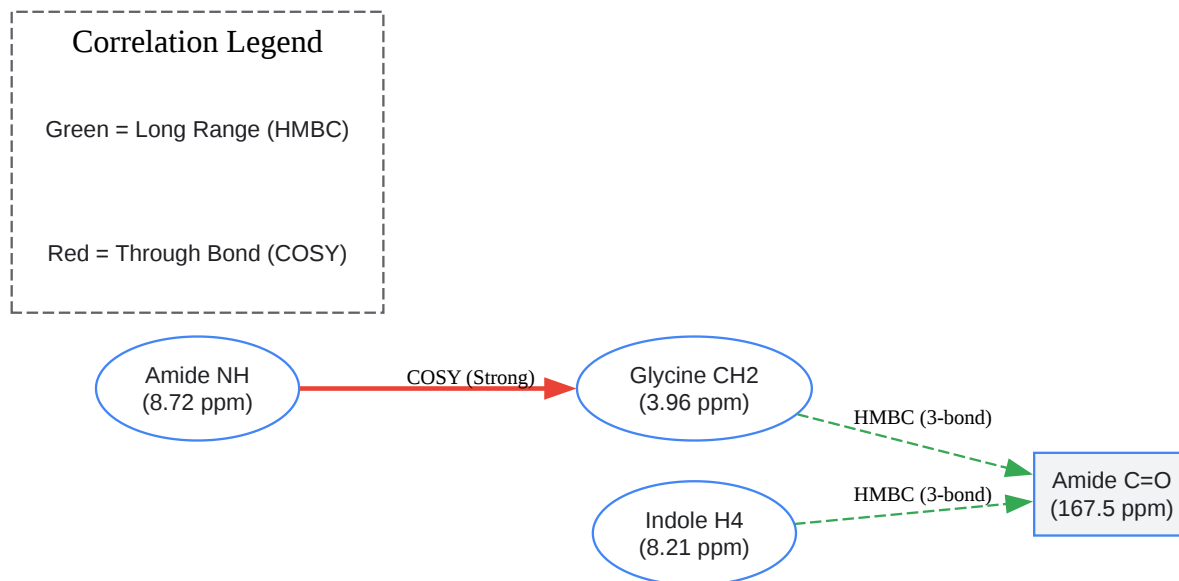
Aromatic Region (100 - 140 ppm)

The indole carbons show specific shifts. The C5 carbon (attached to the amide) and C3 (beta to nitrogen) are distinct.

Carbon Assignment	Chemical Shift (, ppm)	Signal Type	Notes
Acid C=O	171.8	Quaternary	Glycine tail terminus
Amide C=O	167.5	Quaternary	Linker carbonyl
Indole C5	125.4	Quaternary	Ipsso to amide
Indole C7a	138.2	Quaternary	Bridgehead
Indole C3a	127.1	Quaternary	Bridgehead
Indole C2	126.8	CH	-
Indole C6	120.5	CH	-
Indole C4	121.2	CH	-
Indole C7	111.8	CH	-
Indole C3	102.5	CH	Highly shielded (characteristic)
Glycine	41.5		-

Structural Validation Pathway

To ensure the "Self-Validating System" required by high-integrity science, the following diagram outlines the correlations expected in 2D NMR (COSY and HMBC). This confirms connectivity, not just functional groups.



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Figure 2: 2D NMR Correlation map. The convergence of HMBC correlations from Indole H4 and Glycine CH2 onto the same Carbonyl (167.5 ppm) definitively proves the linkage.

Troubleshooting & Common Pitfalls

Issue: Missing Amide Proton

- Cause: Water in the DMSO-d6 causing rapid proton exchange.
- Solution: Use a fresh ampoule of DMSO-d6. Do not use solvent stored in a screw-cap bottle for months.

Issue: Peak Broadening of Indole H2/H3

- Cause: Concentration-dependent stacking or tautomerization.
- Solution: Dilute the sample. If the sample is >20mg/0.6mL,

-

stacking of the indole rings can broaden signals.

Issue: Impurity Peaks at 2.5 ppm and 3.3 ppm

- Identification: 2.50 ppm is DMSO; 3.33 ppm is Water.
- Action: These are reference standards. Ensure your calibration sets the DMSO quintet center exactly to 2.50 ppm.

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